

Safeguarding Your Laboratory: Proper Disposal Procedures for E235 (Natamycin)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E235

Cat. No.: B15583110

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring proper disposal of all laboratory chemicals is a critical component of maintaining a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **E235**, also known as Natamycin, a naturally occurring antifungal agent. Adherence to these procedures is vital to prevent environmental contamination and ensure personnel safety.

Immediate Safety and Handling:

Before beginning any disposal procedure, it is imperative to handle Natamycin with appropriate personal protective equipment (PPE) to minimize exposure risks. Natamycin is slightly hazardous in case of skin or eye contact, ingestion, or inhalation^[1].

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes and airborne particles of Natamycin[2].
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, vinyl) and a lab coat or protective clothing.	Prevents direct skin contact with the substance[1][2].
Respiratory Protection	In well-ventilated areas for small quantities, a dust mask may be sufficient. For potential exposure limit exceedance or irritation, a full-face respirator is recommended.	Avoids inhalation of Natamycin dust or aerosols[2].

All waste contaminated with Natamycin, including unused products, contaminated PPE, and cleaning materials, should be treated as hazardous chemical waste[2].

Step-by-Step Disposal Protocol:

The proper disposal of Natamycin waste requires a systematic approach involving identification, segregation, containment, and professional disposal.

1. Identification and Segregation: At the point of generation, identify and segregate Natamycin waste into the following categories:

- Unused/Expired Solid Natamycin: Pure, solid powder[3].
- Aqueous Solutions Containing Natamycin: Buffers or other aqueous solutions[3].
- Contaminated Solid Waste: Items such as gloves, pipette tips, bench paper, and vials[3].
- Empty Natamycin Containers: Original packaging[3].

2. Containment and Labeling:

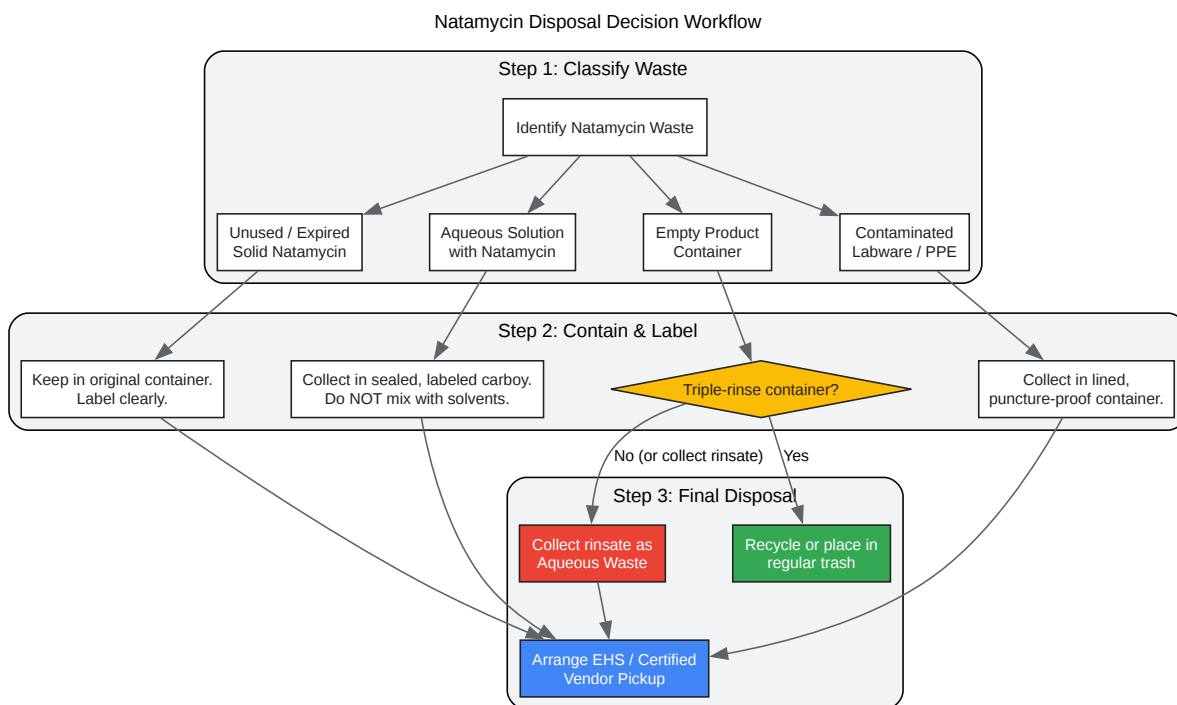
- Unused/Expired Solid Natamycin: Keep in its original, clearly labeled container. Do not mix with other chemical waste[3][4].
- Aqueous Solutions: Collect in a designated, sealed, and leak-proof carboy. Label the container with its contents (e.g., "Aqueous Waste with Natamycin"). Do not mix with organic solvent waste[3].
- Contaminated Solid Waste: Collect in a designated, lined, puncture-proof container with a lid. Label the container clearly as "Non-hazardous Chemical Waste" or as required by your institution's policy[3].
- Empty Containers: For containers of 5 gallons or less, triple rinse with a suitable solvent like water. Collect the rinsate as aqueous waste. The rinsed container may then be recycled or disposed of as regular trash. Uncleaned containers should be handled as the product itself[3].

3. Storage and Disposal:

- Store all waste containers in a designated, secure area away from incompatible materials while awaiting pickup[3].
- Arrange for the collection and disposal of all Natamycin waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal company[2][3].
- Disposal must be in compliance with all local, state, and national regulations[2][4]. Do not pour aqueous solutions down the drain[3][5].

In Case of a Spill: In the event of a Natamycin spill, wear appropriate PPE, including respiratory protection. For solid spills, carefully sweep up the material to avoid dust generation and place it in a suitable, closed container for disposal. For liquid spills, use an inert absorbent material and place it in a sealed container. Thoroughly clean the spill area with water[2].

Natamycin Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of Natamycin waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. foodsweeteners.com [foodsweeteners.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. neogen.com [neogen.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for E235 (Natamycin)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583110#e235-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com